

Application Notes and Protocols for Acetyl-CoA Synthetase 2 (ACSS2) Experiments

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Compound of Interest

Compound Name: Acetalin-2

Cat. No.: B182608

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Introduction

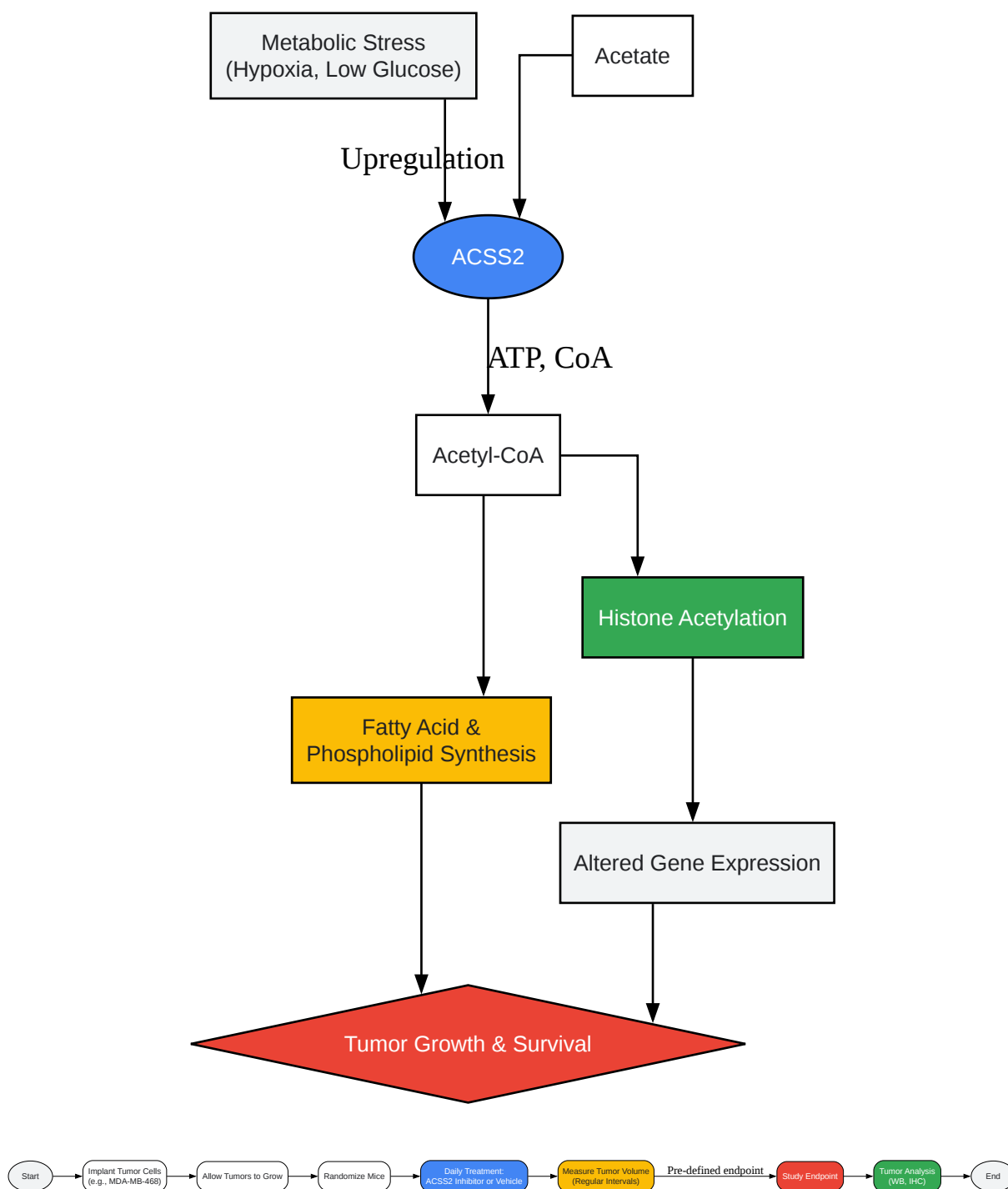
Acetyl-CoA Synthetase 2 (ACSS2) is a crucial enzyme that converts acetate into acetyl-CoA, a vital metabolite for various cellular processes, including lipid synthesis and histone acetylation. [1][2][3] Under conditions of metabolic stress, such as hypoxia and low nutrient availability, cancer cells often upregulate ACSS2 to utilize acetate as an alternative carbon source to support growth and survival. [4][5] This makes ACSS2 a compelling therapeutic target in oncology. [2][6] These application notes provide detailed protocols for studying the function and inhibition of ACSS2 in a research setting.

Mechanism of Action

ACSS2 is a nucleocytosolic enzyme that catalyzes the ATP-dependent conversion of acetate and Coenzyme A (CoA) into acetyl-CoA. [5] In cancer cells, particularly under metabolic stress, ACSS2-derived acetyl-CoA is a key precursor for the synthesis of fatty acids and phospholipids, essential components of cell membranes. [4][7] Furthermore, nuclear ACSS2 provides a localized source of acetyl-CoA for histone acetylation, thereby influencing gene expression programs that promote tumor growth and survival. [1][8] Under hypoxic conditions, ACSS2 expression is often upregulated, contributing to tumor adaptation and progression. [5][9]

Signaling Pathway of ACSS2 in Cancer Metabolism

The diagram below illustrates the central role of ACSS2 in cancer cell metabolism under stressed conditions.



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